

Safe handling and storage procedures for 6-Chloronicotinic acid

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Compound of Interest

Compound Name: 6-Chloronicotinic acid

Cat. No.: B046074

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Technical Support Center: 6-Chloronicotinic Acid

This technical support center provides guidance on the safe handling and storage of **6-Chloronicotinic acid** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **6-Chloronicotinic acid**?

A1: **6-Chloronicotinic acid** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation (H315).[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]\[7\]](#)
- Serious Eye Irritation: Causes serious eye irritation (H319).[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]\[7\]](#)
- Respiratory Irritation: May cause respiratory irritation (H335).[\[1\]\[2\]\[3\]\[5\]\[6\]\[8\]](#)

The signal word for this chemical is "Warning".[\[1\]\[4\]\[6\]\[7\]](#)

Q2: What personal protective equipment (PPE) is required when handling **6-Chloronicotinic acid**?

A2: To ensure personal safety, the following PPE should be worn when handling **6-Chloronicotinic acid**:

- Eye Protection: Chemical safety goggles or glasses are necessary to prevent eye contact.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Respiratory Protection: In case of inadequate ventilation or when dust is generated, use a NIOSH or European Standard EN 149 approved respirator.[\[1\]](#)[\[9\]](#)

Q3: What are the proper storage conditions for **6-Chloronicotinic acid**?

A3: **6-Chloronicotinic acid** should be stored in a cool, dry, and well-ventilated area.[\[1\]](#)[\[9\]](#) Keep the container tightly closed and store it away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[7\]](#)[\[9\]](#) Some suppliers recommend a specific storage temperature.

Q4: What should I do in case of accidental contact with **6-Chloronicotinic acid**?

A4: In case of accidental contact, follow these first-aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[3\]](#)[\[9\]](#)
- Skin Contact: Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Inhalation: Remove the individual from the area of exposure to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[1\]](#)[\[9\]](#)

Q5: What are the incompatible materials with **6-Chloronicotinic acid**?

A5: **6-Chloronicotinic acid** is incompatible with strong oxidizing agents.^{[1][2][3][7][9]} Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guide

Problem: I have spilled a small amount of **6-Chloronicotinic acid** powder in the lab.

Solution:

- **Ensure Safety:** Immediately alert others in the area and ensure proper ventilation.^[9]
- **Wear Appropriate PPE:** Before cleaning the spill, put on the necessary personal protective equipment, including gloves, safety goggles, and a respirator if ventilation is poor.
- **Contain and Clean:** Carefully sweep or vacuum the spilled material.^[9] Avoid generating dust.^[9] Place the collected material into a suitable and labeled disposal container.^{[2][4][9]}
- **Decontaminate the Area:** After removing the powder, clean the spill area with a suitable solvent or detergent and water.
- **Dispose of Waste:** Dispose of the collected waste and contaminated cleaning materials according to local, regional, and national hazardous waste regulations.^[2]

Problem: The **6-Chloronicotinic acid** has changed color or appearance in storage.

Solution:

- **Do Not Use:** If the material has changed its appearance, it may indicate degradation or contamination. Do not use the chemical for your experiment.
- **Check Storage Conditions:** Verify that the storage conditions (temperature, humidity, light exposure) have been maintained as recommended. The product is stable under normal storage conditions.^{[1][2][3][4][7][9]}
- **Check for Incompatibilities:** Ensure the container has not been in contact with incompatible materials.

- **Dispose of Properly:** Dispose of the material as hazardous waste according to your institution's guidelines and local regulations.

Quantitative Data Summary

Parameter	Value	Source(s)
Storage Temperature	Store at 0-8°C	[10]
Water Solubility	2 g/L (at 20°C)	[3]
Melting Point	180-192 °C	[10]
Hazard Statements	H315, H319, H335	[1][5][6][8]

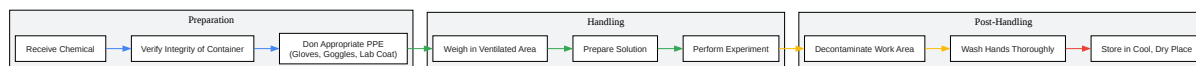
Experimental Protocols

While specific experimental protocols will vary based on the research application, the general handling procedures should always be followed.

General Handling Protocol:

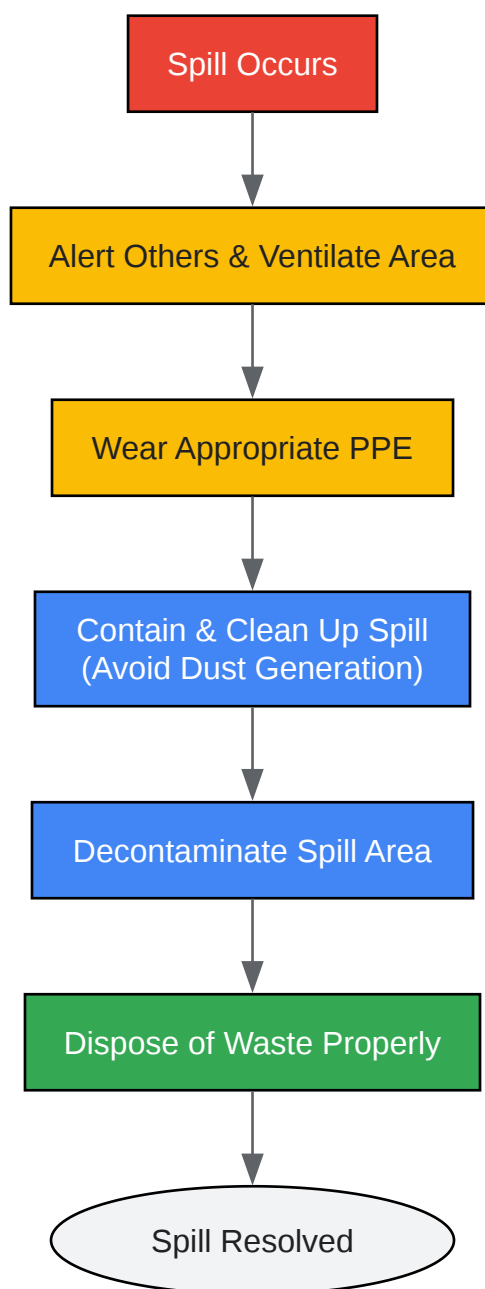
- **Preparation:** Before handling **6-Chloronicotinic acid**, ensure you are in a well-ventilated area, such as a fume hood.[1][2][9] Have all necessary PPE on and an emergency plan in place.
- **Weighing:** When weighing the powder, do so in a manner that minimizes dust generation.[9] Use a chemical-resistant spatula and weigh the material on a tared weigh boat or paper.
- **Dissolving:** When preparing solutions, slowly add the **6-Chloronicotinic acid** to the solvent to avoid splashing. Based on its solubility, it is soluble in water (2 g/L at 20°C), ethanol, methanol, and DMSO.[3][11]
- **Post-Handling:** After handling, thoroughly wash your hands and any exposed skin with soap and water.[1][2][9] Clean all equipment and the work area.
- **Storage:** Securely close the container of the remaining **6-Chloronicotinic acid** and return it to its designated storage location.[1][2][3][7][9]

Visualizations



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Caption: Safe handling workflow for **6-Chloronicotinic acid**.



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Caption: Troubleshooting guide for a **6-Chloronicotinic acid** spill.

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